

Technical Monograph: Methyl (3R)-3-hydroxynonanoate

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Compound of Interest

Compound Name: Methyl (3r)-3-hydroxynonanoate

Cat. No.: B8055788

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Structural Characterization, Synthesis Protocols, and Applications in Chiral Chemistry

Executive Summary

Methyl (3R)-3-hydroxynonanoate (CAS: 83968-06-3) is a chiral

-hydroxy fatty acid ester of significant interest in drug development, pheromone synthesis, and materials science. As the monomeric constituent of medium-chain-length polyhydroxyalkanoates (mcl-PHAs) produced by *Pseudomonas* species, it represents a high-value "chiral pool" building block. Its precise (R)-configuration at the C3 position makes it an essential intermediate for the enantioselective synthesis of bioactive compounds, including antibiotics and insect pheromones. This guide outlines its structural properties, validated synthesis protocols (biogenic and chemical), and analytical characterization.

Structural Elucidation & Stereochemistry[1]

The molecule consists of a nine-carbon fatty acid chain with a hydroxyl group at the C3 position and a methyl ester terminus. The stereocenter at C3 is defined by the Cahn-Ingold-Prelog (CIP) priority rules.

Chemical Identifiers

Property	Specification
IUPAC Name	Methyl (3R)-3-hydroxynonanoate
CAS Number	83968-06-3
Molecular Formula	C
	H
	O
Molecular Weight	188.26 g/mol
SMILES	<chem>CCCCCCCCC(=O)OC</chem>
InChI Key	KHCQOQFCKCGHHU-UHFFFAOYSA-N

Stereochemical Logic

The (R)-configuration is assigned because the priority of groups attached to C3 decreases in the order:

. When the lowest priority group (H) is oriented away from the viewer, the sequence of the remaining three groups follows a clockwise direction.

Physicochemical Properties[1][2][3][4][5][6][7]

Property	Value / Description
Physical State	Colorless to pale yellow liquid
Boiling Point	~110–115 °C at 0.5 mmHg (Predicted)
Density	~0.95 g/cm ³
Solubility	Soluble in methanol, chloroform, ethyl acetate; insoluble in water
Optical Rotation	is typically negative (e.g., analogous methyl (R)-3-hydroxybutyrate is -19.5°)

Synthesis & Production Protocols

Route A: Biogenic Production via PHA Depolymerization

This is the gold standard for obtaining high optical purity (>99% ee). Bacteria such as *Pseudomonas putida* naturally synthesize poly(3-hydroxynonanoate) as an energy reserve. Acid-catalyzed methanolysis (transesterification) yields the methyl ester while retaining the chiral configuration.

Protocol: Acidic Methanolysis of mcl-PHA

- Objective: Depolymerize intracellular PHA into **methyl (3R)-3-hydroxynonanoate** monomers.
- Reagents: Lyophilized *P. putida* biomass, Methanol, Sulfuric Acid (H₂SO₄), Chloroform, Benzoic Acid (Internal Standard).

Step-by-Step Methodology:

- Preparation: Weigh 20 mg of lyophilized bacterial biomass (containing PHA) into a pressure-resistant screw-cap glass tube.
- Solvent Addition: Add 2 mL of a solution containing 15% (v/v) H₂SO₄ in methanol.
- Extraction Solvent: Add 2 mL of chloroform. (Optional: Add 0.5 mg benzoic acid as an internal standard).
- Reaction: Seal the tube tightly and incubate at 100°C for 140 minutes in a heating block.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) The acid catalyzes the cleavage of the ester bonds in the polymer backbone. Methanol acts as the nucleophile, forming the methyl ester.

- Phase Separation: Cool the mixture to room temperature. Add 1 mL of distilled water and vortex vigorously for 30 seconds.

- Recovery: Centrifuge at 2000

g for 5 minutes. The lower organic phase (chloroform) contains the **Methyl (3R)-3-hydroxynonanoate**.

- Purification: Dry the organic phase over anhydrous Na

SO

prior to analysis or distillation.

Route B: Asymmetric Chemical Synthesis (Noyori Hydrogenation)

For large-scale synthetic production without biological handling, asymmetric hydrogenation of the corresponding

-keto ester is the preferred route.

Protocol: Ru-BINAP Catalyzed Hydrogenation

- Substrate: Methyl 3-oxononanoate.
- Catalyst: RuCl

[(R)-BINAP] (Note: Ligand selection dictates stereochemistry; (R)-BINAP typically yields the (R)-alcohol in this substrate class, but screening is recommended).

Step-by-Step Methodology:

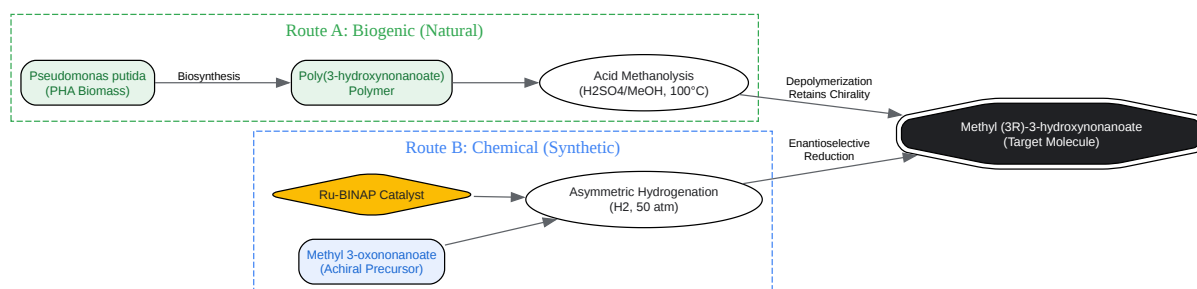
- Catalyst Loading: In a glovebox, dissolve Methyl 3-oxononanoate (10 mmol) and RuCl [(R)-BINAP] (0.5 mol%) in degassed methanol (30 mL).
- Hydrogenation: Transfer to a high-pressure autoclave. Purge with H three times.

- Reaction: Pressurize to 40–100 atm H₂ and stir at 25–50°C for 24 hours.
- Work-up: Release pressure, concentrate the solvent in vacuo.[6]
- Purification: Purify via flash column chromatography (Hexane/EtOAc) to isolate the chiral alcohol.

Visualization of Pathways

Biocatalytic & Synthetic Workflows

The following diagram contrasts the Biogenic route (PHA depolymerization) with the Synthetic route (Noyori Hydrogenation).



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Figure 1: Comparison of Biogenic (PHA-derived) and Chemical (Noyori Hydrogenation) synthesis routes.

Analytical Characterization

To validate the structural integrity and purity of the synthesized compound, the following analytical signatures are used.

Gas Chromatography-Mass Spectrometry (GC-MS)[13]

- Column: Capillary column (e.g., HP-5 or DB-Wax).
- Fragmentation Pattern (EI, 70 eV):
 - m/z 103: Characteristic base peak for methyl 3-hydroxyalkanoates, resulting from α -cleavage.
 - m/z 74: McLafferty rearrangement ion.
 - m/z [M-18]: Loss of water from the molecular ion.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (CDCl_3 , 400 MHz):
 - ~4.0 ppm (m, 1H, CH-OH): The chiral center proton.
 - 3.71 ppm (s, 3H, O-CH₃): Methyl ester singlet.
 - 2.4–2.5 ppm (m, 2H, -CH₂-COO-): Diastereotopic protons adjacent to the carbonyl.
 - 0.88 ppm (t, 3H, terminal -CH₃).

Applications in Drug Development & Fine Chemicals[14]

- **Pheromone Synthesis:** The (3R)-hydroxy functionality is a common motif in insect pheromones. This compound serves as a precursor for the synthesis of serricornin (cigarette beetle pheromone) and other volatile signaling molecules.
- **PHA Quantification:** In metabolic engineering, this methyl ester is the standard analyte used to quantify intracellular PHA accumulation in bacteria via GC.
- **Chiral Building Block:** The long alkyl chain (C9) combined with the chiral -hydroxy group makes it an ideal scaffold for synthesizing lipophilic drug candidates, specifically those targeting lipid metabolism or bacterial cell walls.

References

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 - Source: ResearchGate (2025).[9][10]
 - URL:[[Link](#)]
- **Chemical Synthesis (Noyori Hydrogenation)**
 - Title: "Noyori Asymmetric Hydrogenation - Reaction Mechanism and Conditions."
 - Source: NRO Chemistry / ACS Cent. Sci.[4]
 - URL:[[Link](#)]
- **General Properties & Identifiers**
 - Title: "Methyl 3-hydroxynonano"
 - Source: PubChem (NIH).
 - URL:[[Link](#)]

- Applications in Pheromones
 - Title: "Synthesis of Pheromones and 3-Hydroxynonanoic Acid Deriv
 - Source: ResearchGate.[11][9]
 - URL:[Link]

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